

Understanding the chemical structure and properties of CAY10397.

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Compound of Interest

Compound Name: CAY10397

Cat. No.: B606497

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An In-depth Technical Guide to CAY10397

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **CAY10397**, a selective inhibitor of 15-hydroxyprostaglandin dehydrogenase. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identifiers

CAY10397, also known as CK47A, is a small molecule with the systematic name 5-[[4-(ethoxycarbonyl)phenyl]azo]-2-hydroxy-benzeneacetic acid.^{[1][2][3]} Its chemical structure is characterized by an azobenzene core linking a substituted phenol with an ethoxycarbonyl group.

Identifier	Value	Source
Systematic Name	5-[[4-(ethoxycarbonyl)phenyl]azo]-2-hydroxy-benzeneacetic acid	[1] [2] [3]
Synonyms	CK47A	[1] [2] [3]
CAS Number	78028-01-0	[1] [2] [3]
Molecular Formula	C17H16N2O5	[1] [2] [3]
SMILES	<chem>OC1=C(CC(O)=O)C=C(N=NC2=CC=C(C(OCC)=O)C=C2)C=C1</chem>	[1]
InChI	InChI=1S/C17H16N2O5/c1-2-24-17(23)11-3-5-13(6-4-11)18-19-14-7-8-15(20)12(9-14)10-16(21)22/h3-9,20H,2,10H2,1H3,(H,21,22)	[1]
InChIKey	YYBSDOZYJSGLTH-UHFFFAOYSA-N	[1]

Physicochemical Properties

CAY10397 is a crystalline solid with a molecular weight of approximately 328.32 g/mol [\[2\]](#) It is soluble in various organic solvents and has a defined storage and stability profile.

Property	Value	Source
Molecular Weight	328.3 g/mol , 328.32 g/mol	[1][2][3]
Appearance	Crystalline solid, Solid powder	[1][2][3]
Purity	≥98%	[1][2][3]
Solubility	DMSO: 25 mg/mLDMF: 35 mg/mL Ethanol: 10 mg/mL0.1 M Na2CO3: 200 µg/mL	[1]
Storage Temperature	-20°C	[1][2]
Stability	≥ 4 years	[1]
Boiling Point	578.0±50.0 °C (Predicted)	
Density	1.29±0.1 g/cm3 (Predicted)	

Biological Activity and Mechanism of Action

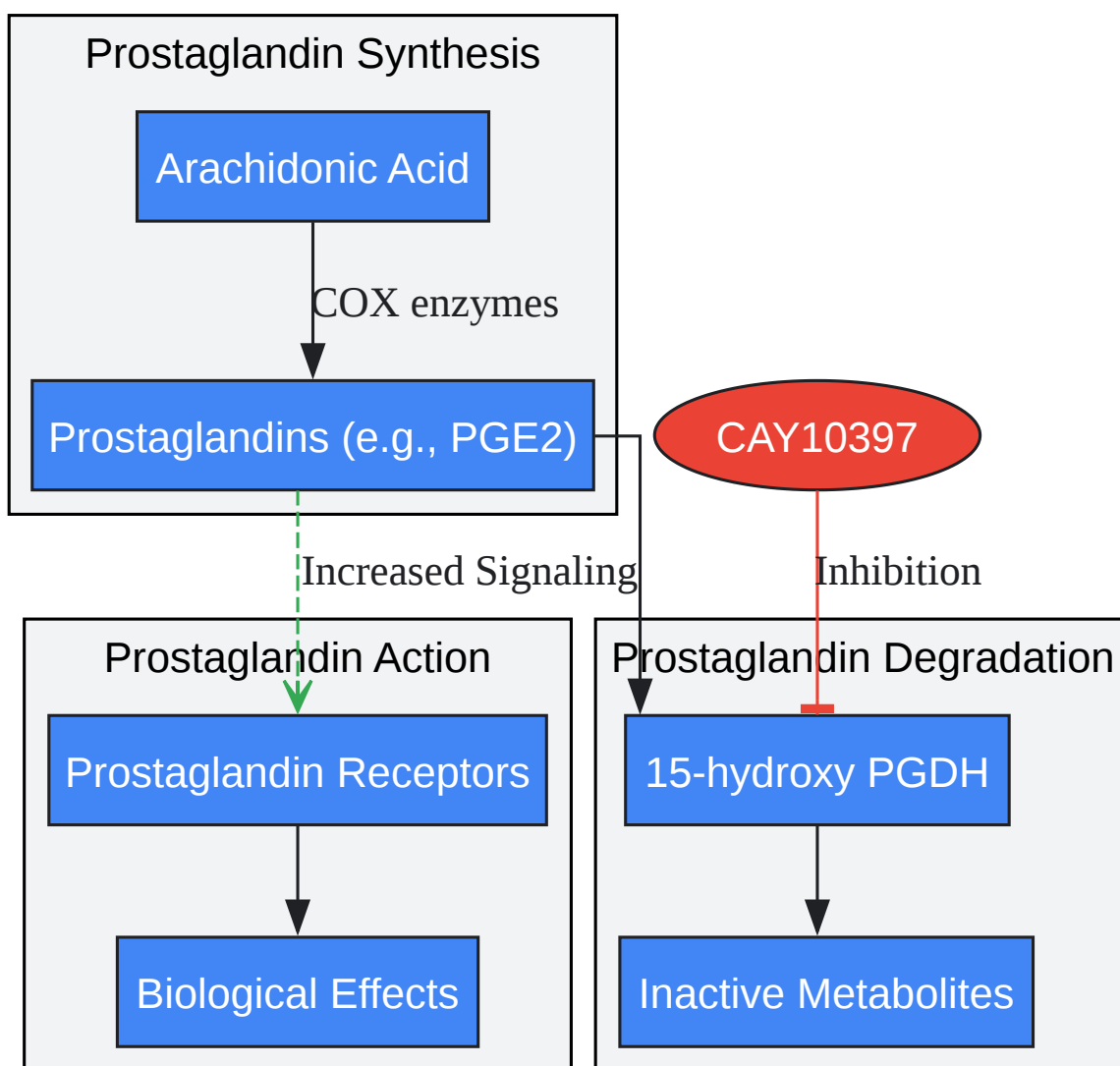
CAY10397 is a potent and selective inhibitor of the enzyme 15-hydroxyprostaglandin dehydrogenase (15-hydroxy PGDH).[1][2][3] This enzyme plays a crucial role in the degradation of prostaglandins, which are key signaling molecules involved in a wide range of physiological and pathological processes.

The primary mechanism of action of **CAY10397** involves the inhibition of 15-hydroxy PGDH, which leads to a prolongation of the biological lifetime and activity of endogenous prostaglandins.[1] The IC50 value for this inhibition is approximately 10 µM.[1][3] By preventing the oxidation of the 15-hydroxyl group on prostaglandins, **CAY10397** effectively increases their local concentrations, thereby enhancing their signaling effects.[1] It has been demonstrated that **CAY10397** can suppress the production of 11-oxo-eicosatetraenoic acid (11-oxo-ETE) while increasing the levels of 11(R)-hydroxyeicosatetraenoic acid (11(R)-HETE).[2] Furthermore, **CAY10397** has been shown to inhibit the proliferation of endothelial cells.[4]

Signaling Pathway

The inhibitory action of **CAY10397** on 15-hydroxy PGDH directly impacts the cyclooxygenase pathway. The following diagram illustrates the mechanism of action of **CAY10397** within this

pathway.

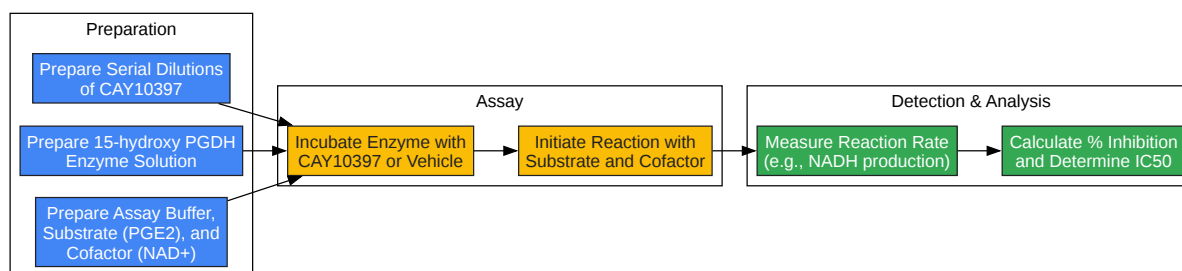


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Mechanism of **CAY10397** in the prostaglandin pathway.

Experimental Protocols

Detailed experimental protocols for the use of **CAY10397** are typically found within the materials and methods sections of peer-reviewed scientific publications. The references cited in supplier documentation can provide a starting point for identifying relevant literature.^{[1][2]} A general workflow for an in vitro enzyme inhibition assay to determine the IC₅₀ of **CAY10397** against 15-hydroxy PGDH is outlined below.



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General workflow for a 15-hydroxy PGDH inhibition assay.

Disclaimer: This is a generalized workflow. For precise experimental details, including concentrations, incubation times, and specific detection methods, it is imperative to consult the relevant scientific literature.

Concluding Remarks

CAY10397 is a valuable research tool for studying the roles of prostaglandins in various biological systems. Its ability to selectively inhibit 15-hydroxy PGDH allows for the controlled modulation of endogenous prostaglandin levels, providing insights into their signaling pathways and physiological functions. The data presented in this guide, compiled from various chemical supplier databases, offers a foundational understanding of **CAY10397** for researchers and drug development professionals.

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